

solubility of Trifluoroacetic acid-d in organic solvents

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Compound of Interest

Compound Name: Trifluoroacetic acid-d

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An In-depth Technical Guide to the Solubility of **Trifluoroacetic Acid-d** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility characteristics of **Trifluoroacetic acid-d** (TFA-d), a deuterated analogue of Trifluoroacetic acid (TFA). Given that the physicochemical properties of TFA-d are nearly identical to those of TFA, this document leverages data on TFA to describe the expected solubility behavior of TFA-d.[1][2] TFA is a strong carboxylic acid widely used in organic synthesis, chromatography, and as a solvent, noted for its miscibility with a broad range of organic solvents.[3][4]

Core Physicochemical Properties

Trifluoroacetic acid is a colorless, volatile, and hygroscopic liquid with a pungent odor.[3][5] Its strong electron-withdrawing trifluoromethyl group makes it a much stronger acid than acetic acid.[3][4] The deuterated form, TFA-d, is primarily used as a solvent in NMR spectroscopy to investigate the conformations of molecules like peptides and polyesters.[1]

Key Properties of **Trifluoroacetic Acid-d** (TFA-d):

- Molecular Formula: CF_3COOD [1]
- Molecular Weight: 115.03 g/mol [1]
- Density: ~1.493 g/mL at 25 °C[1]

- Boiling Point: 75 °C[1]
- Melting Point: -15 °C[1]

Solubility Data

Quantitative solubility data (e.g., g/100 mL) for **Trifluoroacetic acid-d** in various organic solvents is not extensively documented in publicly available literature. However, TFA is widely reported as being miscible with water and many common organic solvents.[3][5][6] Miscibility implies that the substances form a homogeneous solution in all proportions. The solubility behavior of TFA-d is expected to be identical to that of TFA.

The table below summarizes the qualitative solubility of TFA, and by extension TFA-d, in a range of organic solvents.

Solvent Class	Solvent Name	Chemical Formula	Solubility	Reference
Protic Solvents	Water	H ₂ O	Miscible	[3][6][7]
Methanol	CH ₃ OH	Miscible	[3][5]	
Ethanol	C ₂ H ₅ OH	Miscible	[3][5][6]	
Aprotic Solvents	Acetone	C ₃ H ₆ O	Miscible	
Diethyl Ether	(C ₂ H ₅) ₂ O	Miscible	[3][5][6]	
Halogenated Solvents	Carbon Tetrachloride	CCl ₄	Miscible	
Chloroform	CHCl ₃	Soluble	[7]	
Aromatic Hydrocarbons	Benzene	C ₆ H ₆	Miscible	[3][5][6]
Aliphatic Hydrocarbons	Hexane	C ₆ H ₁₄	Miscible	[3][5][6]
Alkanes (>6 Carbons)	-	Partially Soluble	[3]	
Carbon Disulfide	CS ₂	Partially Soluble	[3]	

Experimental Protocol for Solubility Determination

The following protocol provides a standardized method for determining the solubility of a liquid acidic compound like TFA-d in an organic solvent. This procedure can be adapted for both qualitative (miscibility) and quantitative assessment.

Objective: To determine the solubility of **Trifluoroacetic acid-d** in a selected organic solvent at a specific temperature.

Materials:

- **Trifluoroacetic acid-d** (TFA-d)

- Organic solvent of interest (HPLC grade or higher)
- Calibrated positive displacement micropipettes
- Analytical balance (readable to 0.1 mg)
- Temperature-controlled environment (e.g., water bath, incubator)
- Glass vials with airtight caps
- Vortex mixer

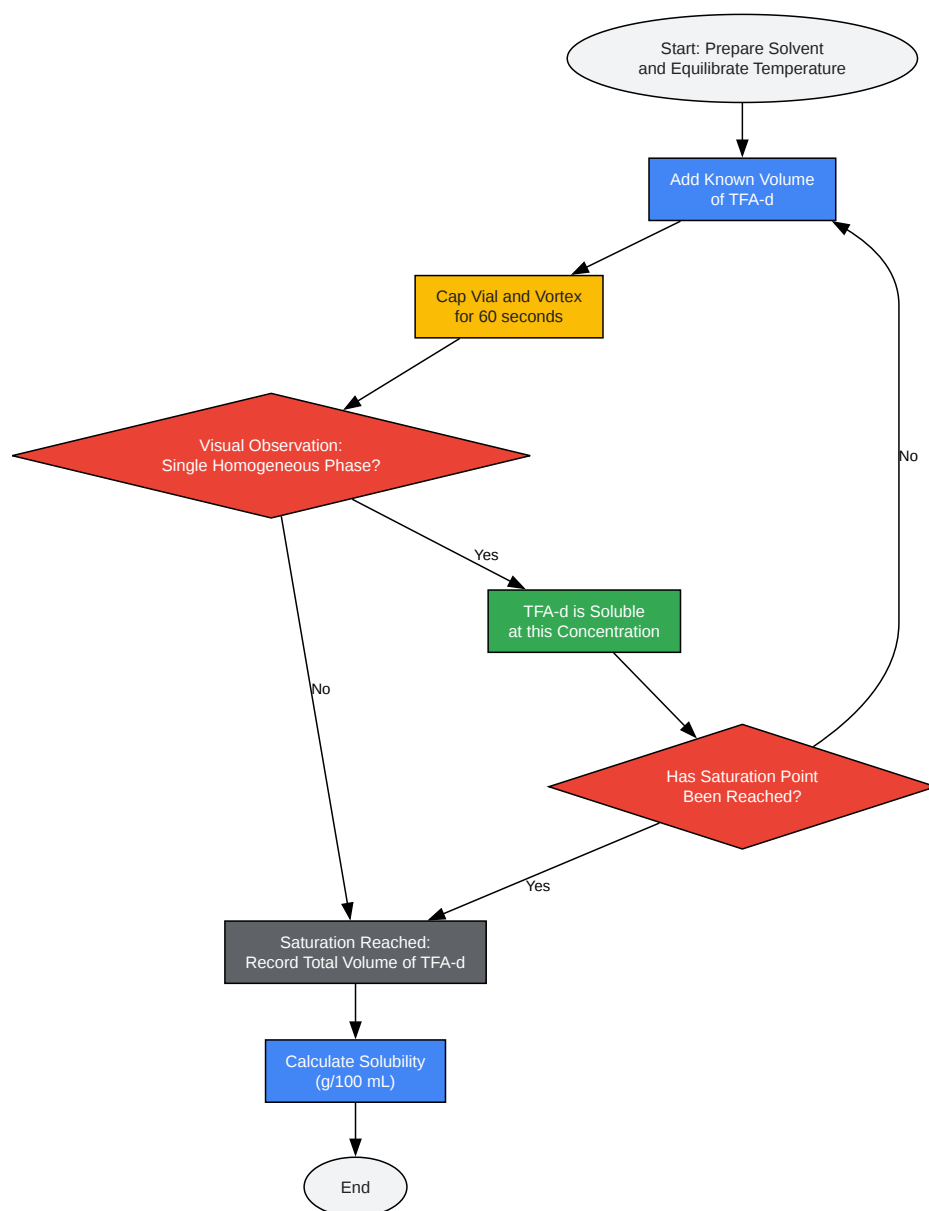
Procedure:

- Solvent Preparation: Add a precise volume (e.g., 5.0 mL) of the chosen organic solvent to a clean, dry glass vial.
- Temperature Equilibration: Place the vial in a temperature-controlled environment and allow it to equilibrate to the desired experimental temperature (e.g., 25 °C) for at least 30 minutes.
- Incremental Addition of Solute (TFA-d):
 - Using a calibrated micropipette, add a small, known volume of TFA-d (e.g., 10 µL) to the solvent.
 - Securely cap the vial and vortex the mixture for 60 seconds.^[9]
 - Visually inspect the solution against a well-lit background. If the solution is a single, clear phase, the TFA-d is soluble at that concentration.
 - Continue adding TFA-d in small, known increments, vortexing and observing after each addition.
- Determining Miscibility (Qualitative): If TFA-d continues to dissolve and form a single phase even after a significant volume has been added (e.g., reaching a 1:1 volume ratio with the solvent), the two liquids can be considered miscible.
- Determining Saturation Point (Quantitative):

- The saturation point is reached when a persistent second phase (immiscibility) or cloudiness (turbidity) is observed after vigorous mixing and allowing the solution to stand.
- Record the total volume of TFA-d added to reach this point.
- Calculation of Solubility:
 - Convert the total volume of TFA-d added to mass using its density (approximately 1.493 g/mL at 25 °C).^[1]
 - Calculate the solubility in grams per 100 mL of solvent: $\text{Solubility (g/100 mL)} = (\text{Mass of TFA-d in g} / \text{Volume of Solvent in mL}) * 100$
- Replication: Repeat the experiment at least two more times to ensure the reproducibility of the results.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **Trifluoroacetic acid-d** in an organic solvent.



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Caption: Workflow for determining the solubility of TFA-d.

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